

"Methyl (E)-m-nitrocinnamate molecular weight and formula"

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Compound of Interest

Compound Name: **Methyl (E)-m-nitrocinnamate**

Cat. No.: **B168584**

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In-Depth Technical Guide: Methyl (E)-m-nitrocinnamate

This guide provides an overview of the fundamental physicochemical properties of **Methyl (E)-m-nitrocinnamate**, a compound of interest for researchers and professionals in drug development and chemical synthesis.

Physicochemical Data

The molecular formula and molecular weight are critical parameters for any experimental work, including reaction stoichiometry, and analytical characterization. The table below summarizes these key quantitative data for **Methyl (E)-m-nitrocinnamate**.

Parameter	Value	Reference
Molecular Formula	C10H9NO4	[1] [2]
Molecular Weight	207.18 g/mol	[1] [2] [3]

Logical Relationship of Chemical Identifiers

The following diagram illustrates the relationship between the common name of the compound and its fundamental chemical identifiers.

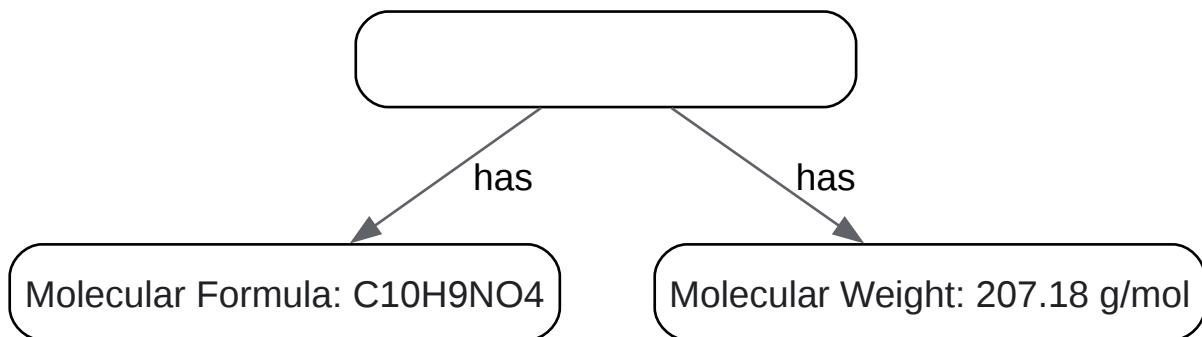
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Fig. 1: Core chemical properties.

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References

- 1. Buy Methyl (E)-m-nitrocinnamate | 1664-59-1 [smolecule.com]
- 2. Buy Methyl (E)-m-nitrocinnamate | 659-04-1 [smolecule.com]
- 3. methyl (E)-m-nitrocinnamate | 659-04-1 [chemicalbook.com]
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